Technical Monograph: (2-Ethylbutyl)boronic Acid

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Compound of Interest	
Compound Name:	*(2-ethylbutyl)boronic acid*
CAS No.:	*140614-19-3*
Cat. No.:	*B1279147*

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Executive Summary

(2-Ethylbutyl)boronic acid is a specialized organoboron reagent characterized by significant steric bulk at the

-position relative to the boron center. Unlike linear alkyl boronic acids, the branched 2-ethylbutyl moiety imparts unique hydrophobic properties and kinetic stability, making it a valuable isostere for leucine in protease inhibitor design and a challenging but rewarding coupling partner in Suzuki-Miyaura cross-coupling reactions. This guide synthesizes safety protocols, physicochemical data, and optimized experimental workflows for researchers utilizing this compound.

Chemical Identity & Physicochemical Properties[1][2][3]

This compound is frequently employed as a building block for introducing the 2-ethylbutyl group (a branched hexyl isomer) into pharmaceutical scaffolds.

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Property	Data
Chemical Name	(2-Ethylbutyl)boronic acid
CAS Number	Not widely listed in public registries; Class Reference: 849062-09-5 (General Alkyl Boronic Acids)
Molecular Formula	
Molecular Weight	130.00 g/mol
Structure	
Physical State	White to off-white solid
Solubility	Soluble in MeOH, DMSO, THF; sparingly soluble in water
pKa (Estimated)	~10.5 (Boron-Lewis Acid Acidity)

Hazard Identification (GHS Classification)

Based on the homolog class of aliphatic boronic acids (e.g., isobutylboronic acid).

Signal Word:WARNING

Hazard Statements

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P280: Wear protective gloves/eye protection/face protection.

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- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.

Stability & Handling: The Boroxine Equilibrium

A critical technical nuance of **(2-ethylbutyl)boronic acid** is its tendency to dehydrate into a cyclic trimer (boroxine). This is not a degradation product but a reversible equilibrium state driven by entropy and moisture removal.

Technical Insight

Researchers often mistake the boroxine anhydride for an impurity. In many anhydrous cross-coupling conditions, the boroxine is actually the active species or converts readily back to the acid in the presence of base/water.

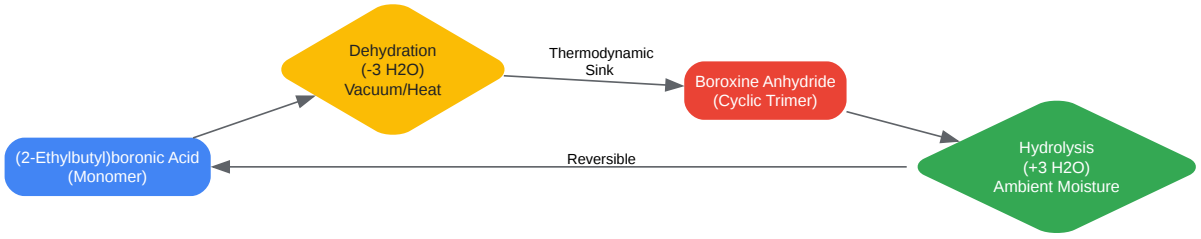

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Figure 1: The reversible dehydration cycle. Storage under vacuum often yields the boroxine; exposure to ambient air reverts it to the acid.

Synthetic Utility: Suzuki-Miyaura Coupling

Coupling primary alkyl boronic acids with

-branching (like 2-ethylbutyl) is mechanistically difficult due to:

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- Slow Transmetalation: The steric bulk hinders the transfer of the alkyl group to the Palladium center.
- -Hydride Elimination: The resulting alkyl-palladium species is prone to isomerizing to an alkene rather than undergoing reductive elimination.

Optimized Protocol: Ag(I) Mediated Coupling

To overcome these barriers, the use of Silver(I) Oxide (

) is recommended. Silver facilitates transmetalation by activating the boronic acid, while specific phosphine ligands (e.g., RuPhos or SPhos) stabilize the Pd cycle.

Reagents

- Substrate: Aryl Bromide (1.0 equiv)
- Boron Source: **(2-Ethylbutyl)boronic acid** (1.5 equiv)
- Catalyst:

  (5 mol%)
- Ligand: SPhos or RuPhos (10 mol%)
- Base/Additive:

  (3.0 equiv) or

  (1.0 equiv)
- Solvent: Toluene/Water (20:1) or anhydrous THF if using Ag2O.

Step-by-Step Methodology

- Activation: Charge a reaction vial with the aryl bromide, **(2-ethylbutyl)boronic acid**,

  , and Ligand.
- Inert Atmosphere: Evacuate and backfill with Argon (3 cycles). Oxygen inhibition is significant in alkyl couplings.

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- Solvation: Add degassed Toluene/Water mixture.
- Thermal Initiation: Heat to 80°C–100°C for 12–24 hours. Note:

  -branched alkyls react slower than n-alkyls.
- Workup: Filter through a pad of Celite to remove Pd/Ag residues. Concentrate and purify via silica chromatography.

Mechanistic Workflow

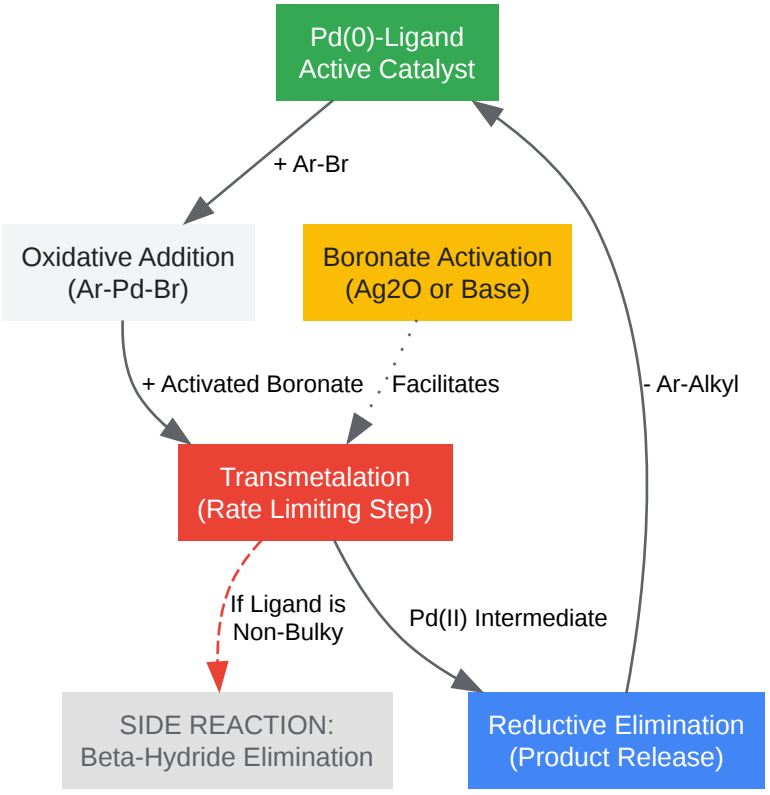

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Figure 2: The catalytic cycle highlighting the critical transmetalation bottleneck for hindered alkyl boronic acids.

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